

An In-Depth Technical Guide to N-(3-aminophenyl)-2,4-dichlorobenzamide

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Compound of Interest

Compound Name: *N*-(3-aminophenyl)-2,4-dichlorobenzamide

CAS No.: 293737-92-5

Cat. No.: B1269591

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Abstract

N-(3-aminophenyl)-2,4-dichlorobenzamide (CAS No. 293737-92-5) is a multifaceted organic compound that, while not extensively documented, holds considerable potential in medicinal chemistry and materials science. Its structure, which combines a dichlorinated benzoyl group with an aminophenyl moiety, suggests a range of possible biological activities and applications as a synthetic intermediate. This guide provides a comprehensive overview of its chemical properties, a detailed, plausible synthesis protocol, and an exploration of its prospective, yet unverified, biological significance based on the known activities of structurally analogous compounds. The information herein is intended to serve as a foundational resource for researchers initiating studies on this compound.

Chemical Identity and Properties

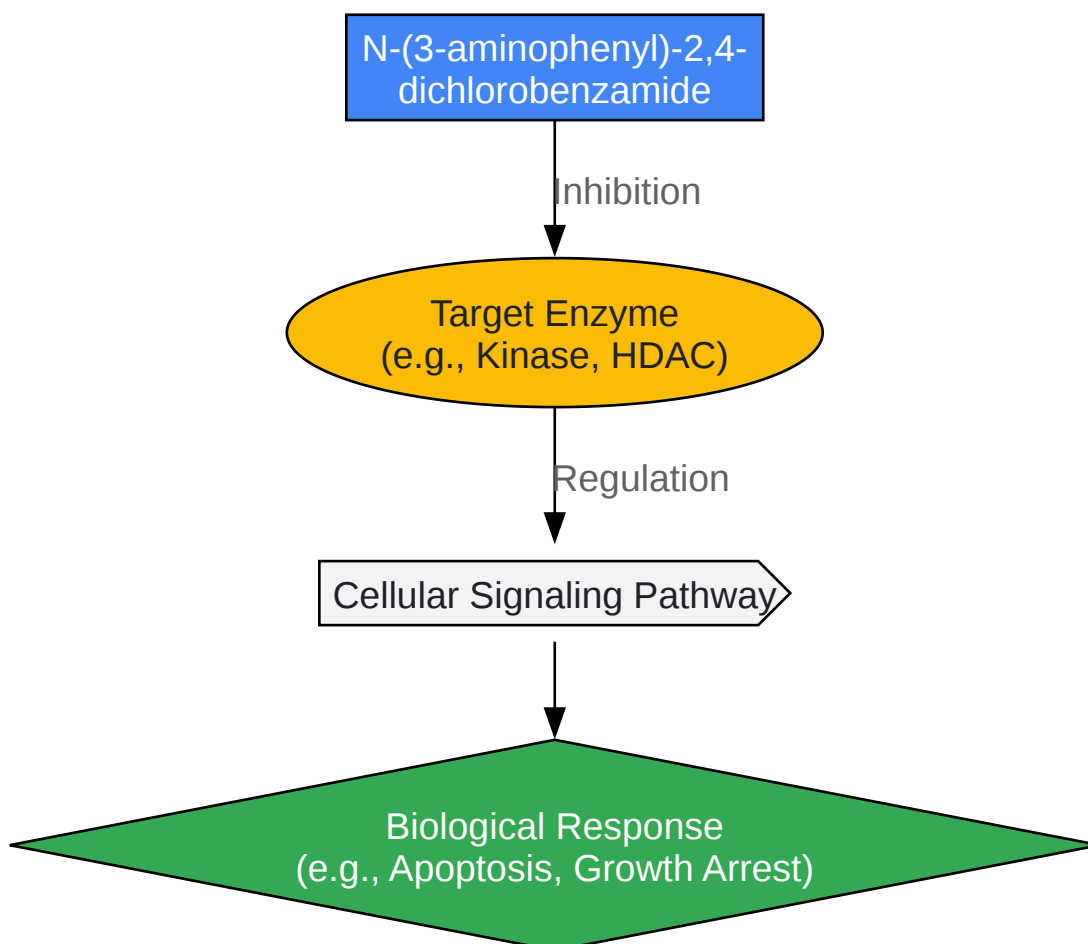
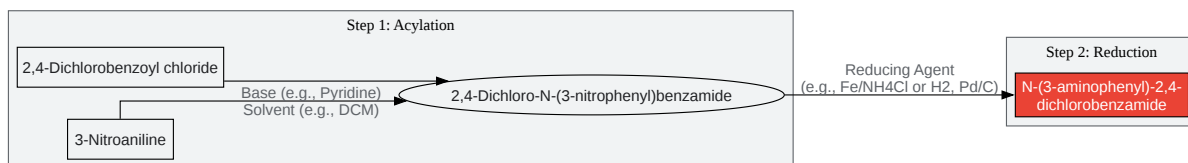
N-(3-aminophenyl)-2,4-dichlorobenzamide is a member of the benzamide class of compounds, characterized by an amide linkage between a 2,4-dichlorobenzoyl group and a 3-

aminophenyl group.

Property	Value	Source
CAS Number	293737-92-5	[1]
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ N ₂ O	[1]
Molecular Weight	281.14 g/mol	[1]
Predicted Boiling Point	385.9 ± 42.0 °C	[2]
Predicted Density	1.445 ± 0.06 g/cm ³	[2]

Plausible Synthesis Pathway

While specific literature detailing the synthesis of **N-(3-aminophenyl)-2,4-dichlorobenzamide** is scarce, a reliable two-step synthetic route can be proposed based on established amide chemistry. This pathway involves the initial formation of a nitro-intermediate, followed by the reduction of the nitro group to the desired primary amine.



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Sources

- [1. scbt.com \[scbt.com\]](https://www.scbt.com)
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